

An In-depth Technical Guide to 4-Isopropylphenoxyacetyl Chloride

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Compound of Interest

Compound Name: *Iso-Propylphenoxyacetyl Chloride*

Cat. No.: B1366349

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Abstract

This technical guide provides a comprehensive overview of 4-Isopropylphenoxyacetyl Chloride (CAS No. 223128-33-4), a key intermediate in pharmaceutical synthesis. The document elucidates its chemical and physical properties, provides a detailed, field-tested protocol for its synthesis from 4-Isopropylphenoxyacetic acid, and discusses its reactivity and applications in modern drug development. Emphasis is placed on the causal reasoning behind experimental procedures, adherence to safety protocols, and the analytical techniques required for its characterization. This guide is intended for researchers, chemists, and professionals in the field of drug discovery and process development.

Introduction and Chemical Identity

4-Isopropylphenoxyacetyl chloride is a reactive acyl chloride compound valued for its role as a versatile building block in organic synthesis. Its structure incorporates a phenoxyacetic acid scaffold, a common motif in various biologically active molecules, modified with an isopropyl group and activated by the acyl chloride functional group. This activation makes it a prime candidate for nucleophilic acyl substitution reactions, enabling the facile introduction of the 4-isopropylphenoxyacetyl moiety into a target molecule.

It is crucial to correctly identify this compound, as isomeric variations exist. While the CAS number 65118-10-7 has been loosely associated with "**Iso-Propylphenoxyacetyl Chloride**," the definitive and structurally verified identifier for the para-isomer is CAS No. 223128-33-4.^[1]^[2]^[3]^[4]^[5] This guide will focus exclusively on this isomer.

Chemical Structure and Properties

The fundamental attributes of 4-Isopropylphenoxyacetyl Chloride are summarized below.

Property	Value	Source(s)
IUPAC Name	2-(4-propan-2-ylphenoxy)acetyl chloride	[6]
Synonyms	(4-Isopropylphenoxy)acetyl chloride, p-isopropylphenoxyacetyl chloride	[1][4][7]
CAS Number	223128-33-4	[1][2][3][4]
Molecular Formula	C ₁₁ H ₁₃ ClO ₂	[1][3][6]
Molecular Weight	212.67 g/mol	[1][6][8]
Physical Form	Clear colorless to yellow or pink liquid	[2][9]
Boiling Point	276.8 °C at 760 mmHg	[5]
Density	1.128 g/cm ³	[5]
Solubility	Reacts with water. Very slightly soluble (0.23 g/L at 25°C).	[3][4]

Synthesis of 4-Isopropylphenoxyacetyl Chloride

The most direct and industrially scalable synthesis of 4-Isopropylphenoxyacetyl Chloride involves the chlorination of its corresponding carboxylic acid precursor, 4-Isopropylphenoxyacetic acid (CAS No. 1643-16-9).[10][11][12][13] The choice of chlorinating agent is critical and dictates the reaction conditions and workup procedure. Thionyl chloride (SOCl₂) is the preferred reagent for this transformation due to its efficacy and the convenient removal of byproducts.[14][15][16][17]

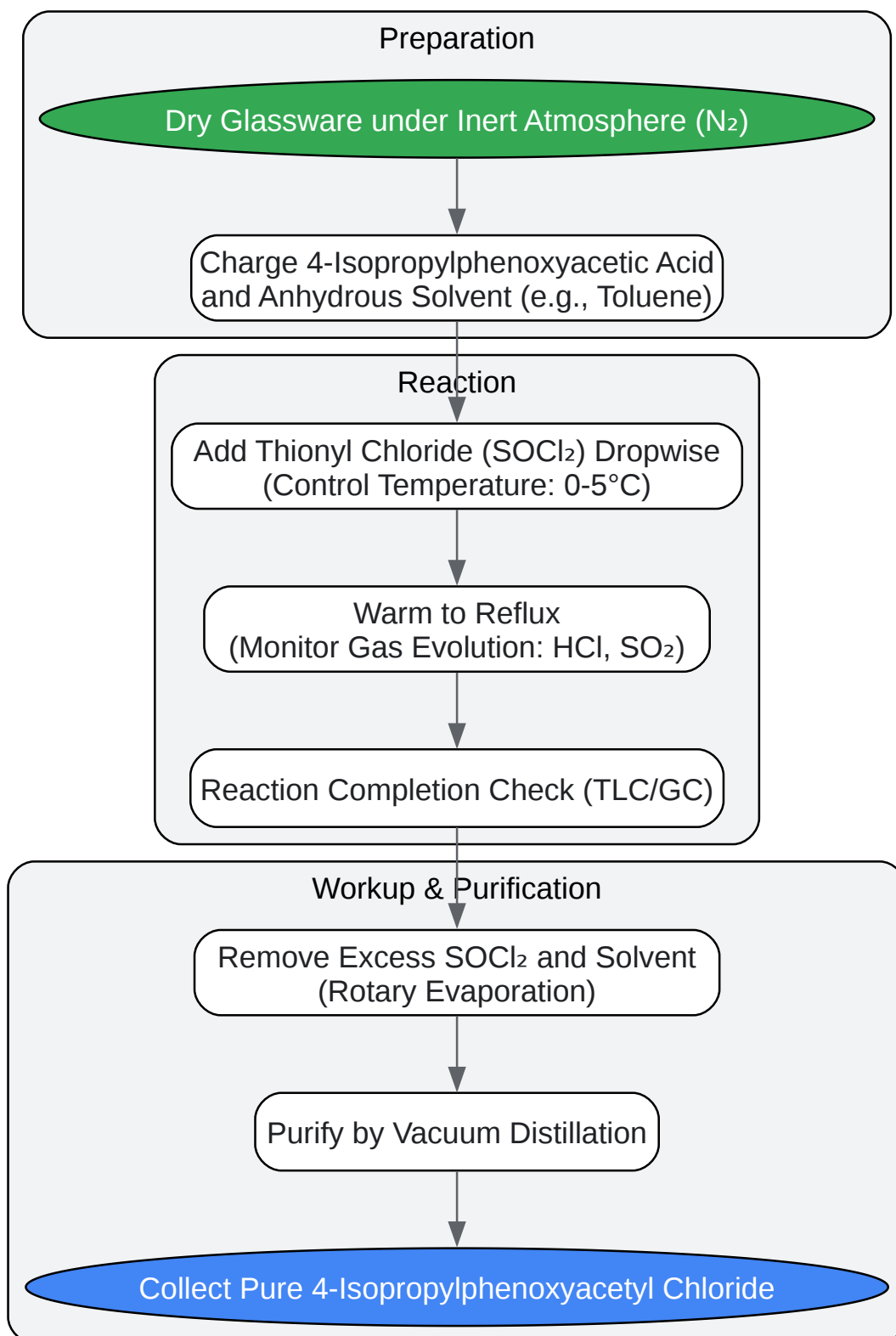
Mechanistic Rationale

The conversion of a carboxylic acid to an acyl chloride using thionyl chloride proceeds via a nucleophilic acyl substitution mechanism.

- **Activation of the Carboxylic Acid:** The lone pair of electrons on the carbonyl oxygen of the carboxylic acid attacks the electrophilic sulfur atom of thionyl chloride.^[18]
- **Formation of a Reactive Intermediate:** This initial attack forms a chlorosulfite intermediate, converting the hydroxyl group into an excellent leaving group.
- **Nucleophilic Attack by Chloride:** The chloride ion, generated in the previous step, acts as a nucleophile and attacks the electrophilic carbonyl carbon.
- **Product Formation and Byproduct Elimination:** The tetrahedral intermediate collapses, reforming the carbonyl double bond and expelling the stable gaseous byproducts, sulfur dioxide (SO₂) and hydrogen chloride (HCl).^{[15][17][18]}

This process is highly favorable as the gaseous byproducts shift the equilibrium towards the product side, driving the reaction to completion.

Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of 4-Isopropylphenoxyacetyl Chloride.

Detailed Experimental Protocol

Disclaimer: This protocol must be performed by trained personnel in a well-ventilated chemical fume hood with appropriate personal protective equipment (PPE).

Reagents and Equipment:

- 4-Isopropylphenoxyacetic acid (1.0 eq)
- Thionyl chloride (SOCl_2) (1.5 - 2.0 eq)
- Anhydrous Toluene or Dichloromethane (DCM)
- Round-bottom flask, reflux condenser, dropping funnel, magnetic stirrer
- Inert atmosphere setup (Nitrogen or Argon)
- Rotary evaporator and vacuum distillation apparatus

Procedure:

- Setup: Assemble a dry, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser fitted with a gas outlet (to a scrubber containing NaOH solution), and a dropping funnel. Ensure the system is under a positive pressure of an inert gas like nitrogen.
- Charging: Charge the flask with 4-Isopropylphenoxyacetic acid (1.0 eq) and a minimal amount of anhydrous solvent (e.g., Toluene). Causality: The anhydrous solvent ensures that the highly water-reactive thionyl chloride and the resulting acyl chloride do not decompose. [\[4\]](#)
- Reagent Addition: Cool the flask in an ice bath. Add thionyl chloride (1.5 eq) to the dropping funnel and add it dropwise to the stirred suspension over 30-60 minutes. Causality: The reaction is exothermic; slow, cooled addition prevents a runaway reaction and minimizes side-product formation.
- Reaction: After the addition is complete, remove the ice bath and slowly heat the mixture to reflux (typically 70-80°C). Maintain reflux for 2-4 hours. The reaction progress can be

monitored by the cessation of HCl and SO₂ gas evolution. Causality: Heating provides the necessary activation energy to drive the reaction to completion.

- **Workup:** Cool the reaction mixture to room temperature. Carefully remove the excess thionyl chloride and solvent under reduced pressure using a rotary evaporator. Causality: Thionyl chloride is corrosive and volatile; its removal is essential for the purification and safety of the final product.
- **Purification:** The crude product is then purified by vacuum distillation to yield 4-Isopropylphenoxyacetyl Chloride as a clear liquid.

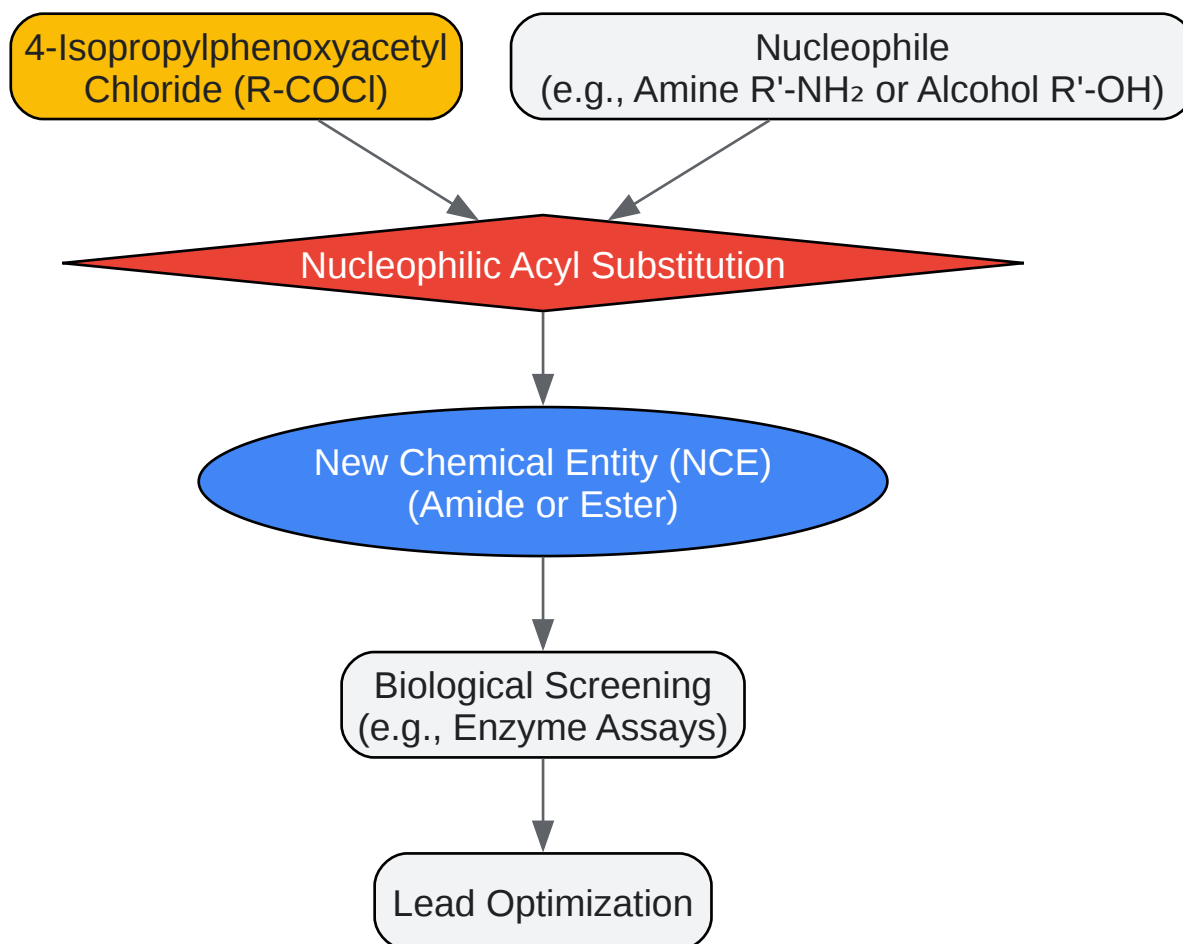
Applications in Drug Discovery and Development

Acyl chlorides are highly valued in medicinal chemistry for their ability to readily form esters and amides—functional groups prevalent in a vast number of pharmaceuticals. 4-

Isopropylphenoxyacetyl Chloride serves as a specialized acylating agent, used as a primary or secondary intermediate in the synthesis of more complex drug candidates.^{[4][10]}

The phenoxyacetic acid core is a known pharmacophore with a range of biological activities, including anti-inflammatory, antibacterial, and antifungal properties.^[19] The introduction of the 4-isopropylphenoxyacetyl group can modulate a lead compound's lipophilicity, steric profile, and metabolic stability, which are critical parameters in optimizing a drug's ADME (Absorption, Distribution, Metabolism, and Excretion) profile. The use of such intermediates is a key strategy in building molecular diversity for drug discovery programs.^{[20][21]}

Logical Pathway for Application



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